

Application Note: Handling, Storage, and Stability of ADU-S100 (MIW815) Aqueous Solutions

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Compound of Interest

Compound Name: ADU-S100 enantiomer ammonium salt

Cat. No.: B14011409

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Abstract

ADU-S100 (MIW815) is a synthetic cyclic dinucleotide (CDN) and a potent agonist of the Stimulator of Interferon Genes (STING) receptor.[1][2][3][4][5][6][7] Unlike natural CDNs (e.g., cGAMP), ADU-S100 features phosphorothioate linkages (Rp,Rp stereoisomers) designed to resist enzymatic hydrolysis by ENPP1.[1] Despite this chemical modification, the compound exhibits specific solubility constraints and stability profiles in aqueous environments that are critical for experimental reproducibility. This guide details the physicochemical properties, rigorous handling protocols, and storage strategies required to maintain the integrity of ADU-S100 in drug development and immunological research.

Physicochemical Profile & Stability Mechanisms[1][3][8][9]

ADU-S100 is typically supplied as an ammonium or disodium salt to enhance aqueous solubility.[1] The substitution of non-bridging oxygen atoms with sulfur (phosphorothioate)

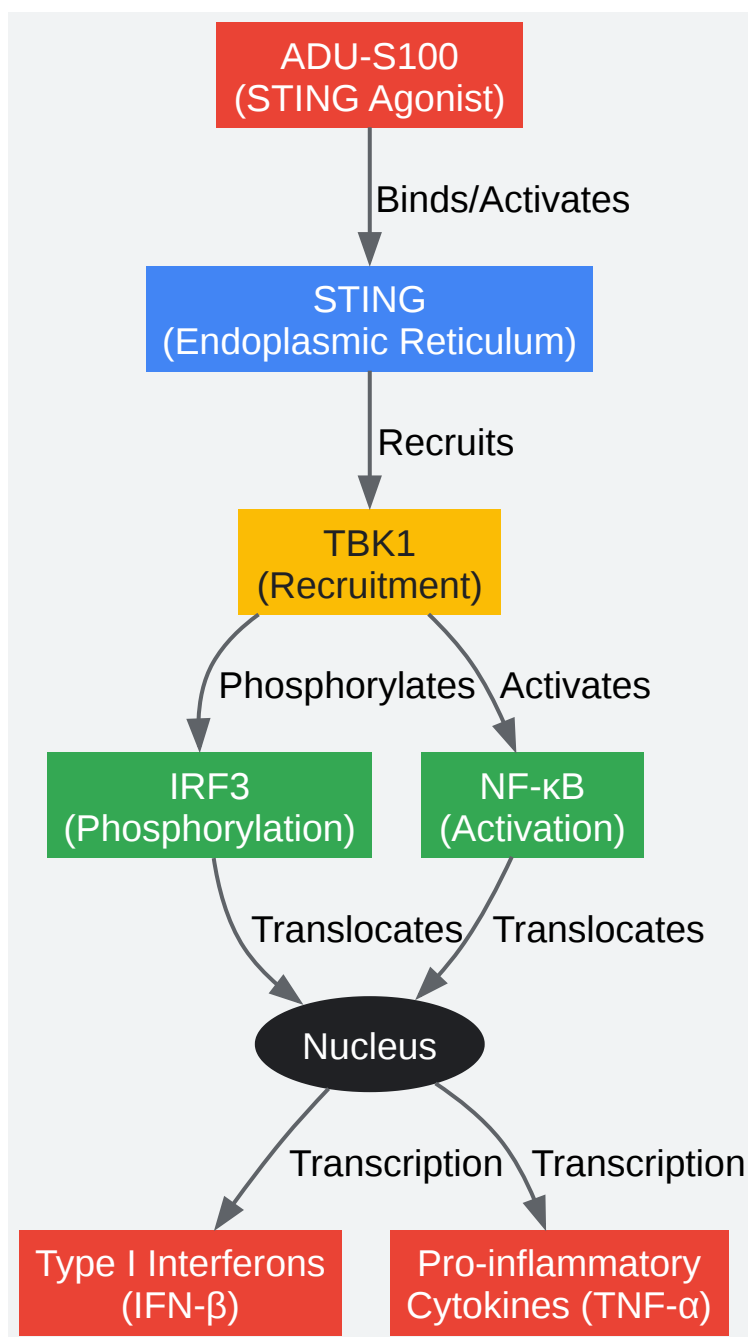
increases resistance to phosphodiesterases but does not render the molecule immune to degradation, particularly via oxidation or acid-catalyzed hydrolysis.[\[1\]](#)

Table 1: Key Physicochemical Properties[\[1\]](#)

Property	Specification	Notes
Chemical Name	ADU-S100 (MIW815)	Bis-phosphothioate analog of c-di-AMP
Molecular Weight	~734.5 g/mol (Salt dependent)	Varies by counter-ion (NH ₄ ⁺ vs Na ⁺)
Solubility (Water)	~5–10 mg/mL	Requires sonication; sparingly soluble
Solubility (DMSO)	~12 mg/mL	Preferred for high-concentration stocks
Solubility (PBS)	< 1 mg/mL (Direct)	Do not dissolve powder directly in PBS
Appearance	White to off-white solid	Hygroscopic
UV Max	258–260 nm	Used for concentration verification

Mechanism of Action

Understanding the target pathway highlights the necessity of maintaining the cyclic structure of ADU-S100. Degradation (ring-opening) abolishes STING binding affinity.[\[1\]](#)



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Figure 1: The STING signaling cascade activated by intact ADU-S100.[1][4][8] Degradation of the agonist prevents STING dimerization and downstream signaling.

Protocol: Handling and Storage[10][11]

Master Stock Preparation

Critical Warning: Do not attempt to dissolve ADU-S100 powder directly into phosphate-buffered saline (PBS) or cell culture media.^[1] The high ionic strength can suppress solubility, leading to micro-precipitation that is invisible to the naked eye but affects dosing accuracy.

Option A: DMSO Stock (Recommended for Long-Term Storage)^[1]

- Weighing: Weigh the ADU-S100 powder in a static-free environment.
- Solvent: Add sterile, anhydrous DMSO to achieve a concentration of 10 mM (approx. 7.3 mg/mL).^[1]
- Dissolution: Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at 37°C for 5–10 minutes.^[1]
- Aliquoting: Dispense into single-use aliquots (e.g., 10–50 µL) in light-protective, O-ring sealed cryovials.
- Storage: Store at -80°C. Stable for 6–12 months.

Option B: Aqueous Stock (For In Vivo/DMSO-Sensitive Applications)^[1]

- Solvent: Use sterile Endotoxin-Free Water (pH 7.0).^[1]
- Dissolution: Add water to achieve 5 mg/mL. Sonicate is mandatory (10–15 mins at 37°C).^[1]
- pH Adjustment: If necessary, check pH. ADU-S100 is acidic; for high concentrations, careful neutralization with dilute NaOH may be required, but usually, the salt form buffers sufficiently in water.^[1]
- Sterilization: Pass through a 0.22 µm PES or PVDF syringe filter.^[1] Note: Account for ~10% volume loss during filtration.
- Storage: Store at -20°C or -80°C. Stable for 3–6 months.

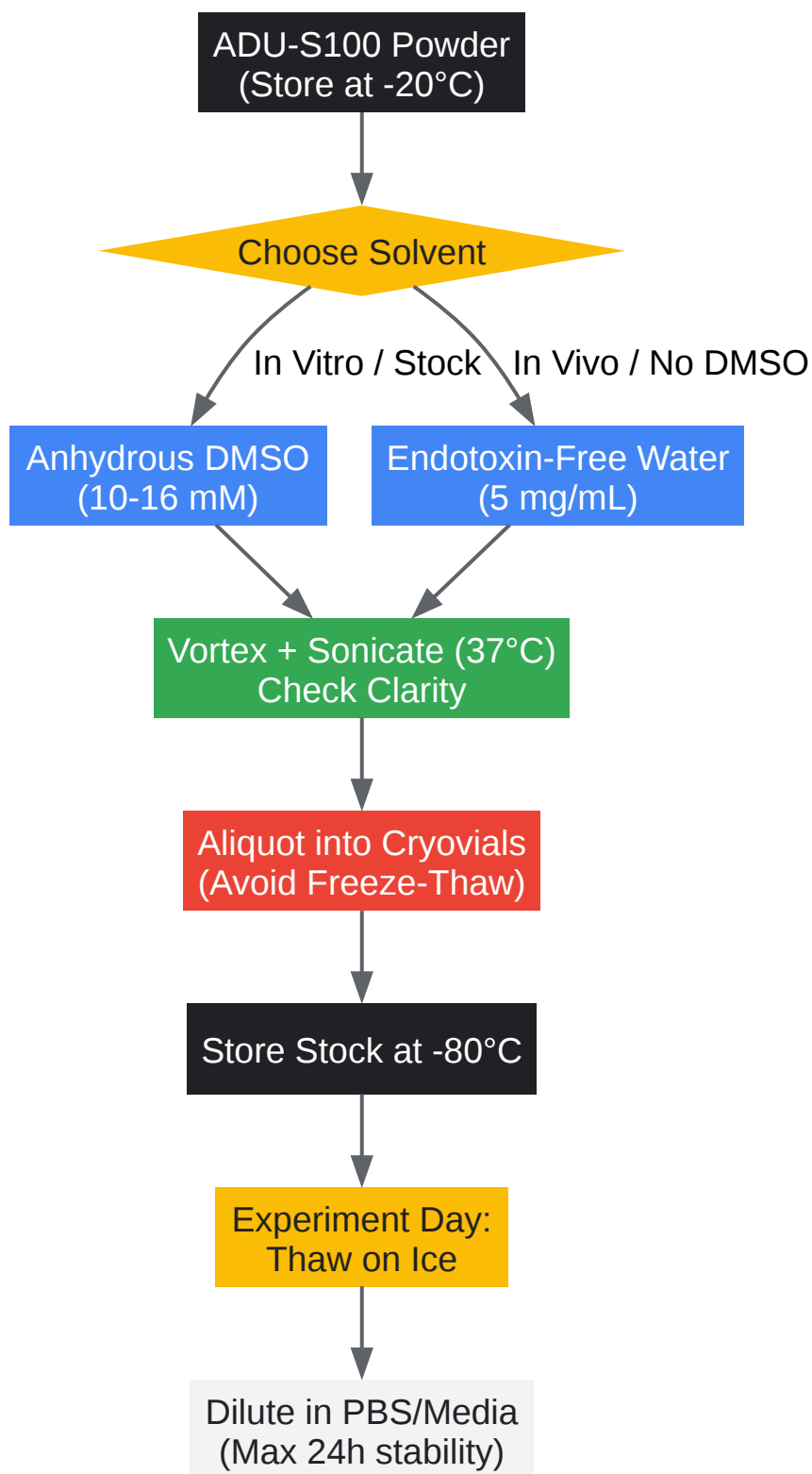
Working Solution Preparation (Daily Use)

Dilute the Master Stock into the final buffer (PBS or Media) immediately before use.^[1]

- Thaw Master Stock on ice.[\[1\]](#)
- Step-down Dilution: If going from 100% DMSO to aqueous buffer, perform an intermediate dilution (e.g., 1:10 in water) to prevent "shock" precipitation, then dilute to final concentration (e.g., 10–50 μ M) in PBS.[\[1\]](#)
- Stability Window: Once diluted in PBS (pH 7.4), the solution is stable for < 24 hours at 4°C.
 - Why? Although phosphorothioates are stable, dilute solutions are prone to adsorption to plastic surfaces and slow oxidation.[\[1\]](#)

Experimental Workflow & Decision Tree

This workflow ensures optimal stability and reproducibility across different experimental needs.



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Figure 2: Decision tree for solvent selection and storage handling to minimize degradation risks.

Quality Control & Validation

To verify the integrity of ADU-S100 stored in aqueous solution, use the following HPLC method.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m).[1]
- Mobile Phase A: 0.1 M TEAA (Triethylammonium acetate), pH 7.0.[1]
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 5% B to 60% B over 20 minutes.
- Detection: UV at 260 nm.[1]
- Acceptance Criteria: Purity $\geq$ 95%. The appearance of early-eluting peaks indicates hydrolysis (linearization of the dinucleotide).[1]

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Precipitation upon dilution	"Solvent Shock" (DMSO to PBS)	Use a step-down dilution (DMSO $\rightarrow$ Water $\rightarrow$ PBS).[1] Ensure final DMSO < 0.5%.
Loss of potency	Repeated Freeze-Thaw	Discard aliquot after 2 freeze-thaw cycles.[1] Use single-use aliquots.
Yellowing of solution	Oxidation of phosphorothioate	Discard. Ensure storage is air-tight and protected from light. [1]
Inconsistent In Vivo results	Adsorption to plastic	Use low-binding polypropylene tubes for dilute solutions (50 μ g/mL).[1]

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